

# 5-APDI hydrochloride synthesis and characterization

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-APDI hydrochloride

Cat. No.: B592866

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## An In-depth Technical Guide to the Synthesis and Characterization of **5-APDI Hydrochloride**

This document provides a comprehensive technical overview for researchers, scientists, and drug development professionals on the synthesis and characterization of 5-(2-Aminopropyl)-2,3-dihydro-1H-indene hydrochloride (**5-APDI hydrochloride**), a rigid analogue of amphetamine used in pharmacological research.

## Compound Overview

5-APDI is an indane derivative with an aminopropane group, structurally related to entactogenic amphetamines. It is primarily investigated for its activity as a monoamine reuptake inhibitor.<sup>[1]</sup> The hydrochloride salt is the common form used in research due to its stability and solubility.

Table 1: Compound Identification

Identifier	Data	Reference
Systematic Name	<b>1-(2,3-dihydro-1H-inden-5-yl)propan-2-amine hydrochloride</b>	<a href="#">[2]</a>
Common Names	5-APDI HCl, IAP, Indanylaminopropane	<a href="#">[1]</a>
CAS Number	152623-95-5	<a href="#">[2]</a>
Molecular Formula	C <sub>12</sub> H <sub>17</sub> N • HCl	<a href="#">[3]</a>

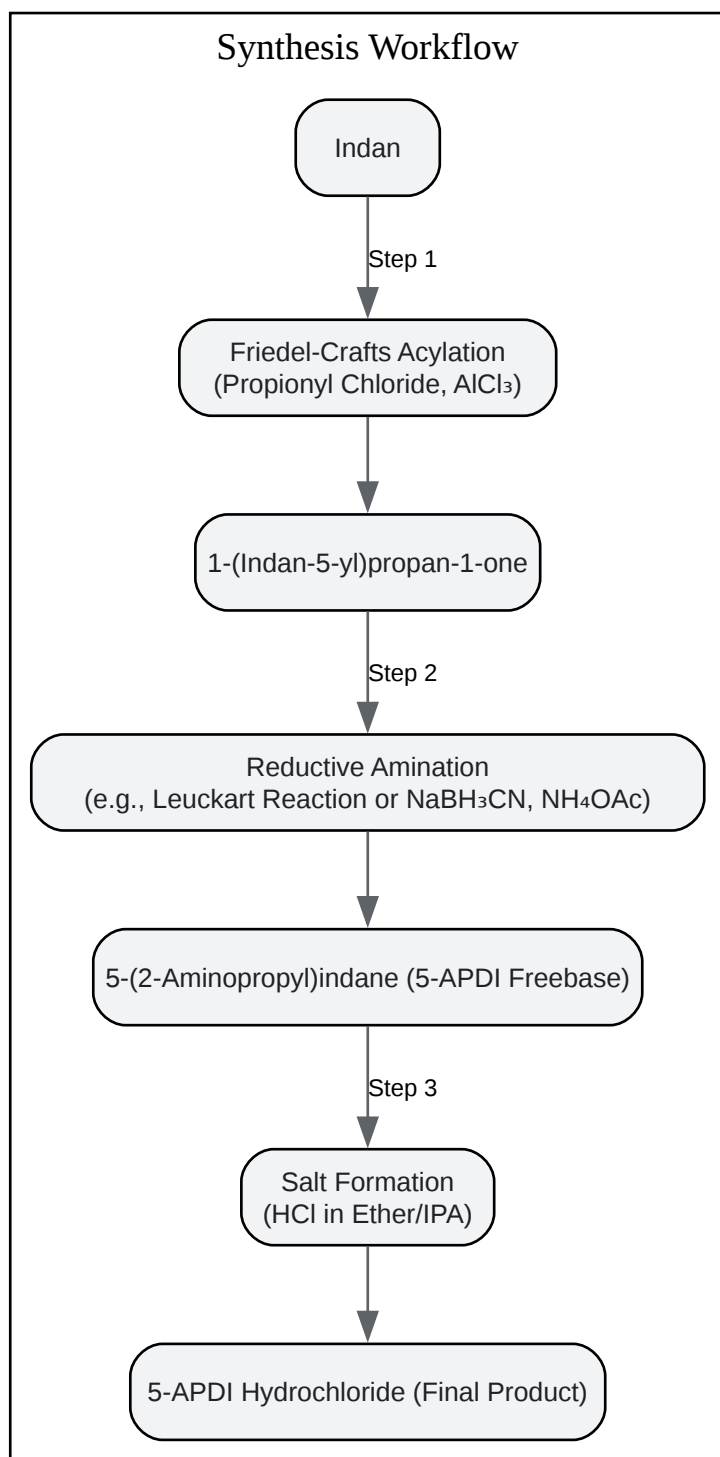
| Molecular Weight | 211.7 g/mol | [\[2\]](#) |

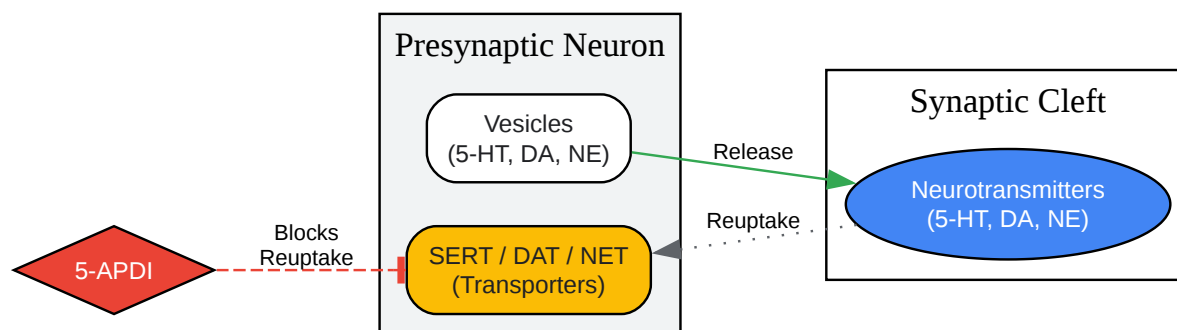
## Synthesis of 5-APDI Hydrochloride

The synthesis of 5-APDI typically involves the construction of the aminopropane side chain on a 2,3-dihydro-1H-indene (indan) core. The primary route described in the literature involves a multi-step process starting from indan.

### Synthetic Pathway Workflow

The following diagram outlines a plausible synthetic route, adapted from methodologies for similar compounds. It begins with the acylation of indan, followed by a series of reactions to form the propan-2-amine side chain.





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## References

- 1. 5-APDI - Wikipedia [en.wikipedia.org]
- 2. 5-(2-Aminopropyl)-2,3-dihydro-1H-indene hydrochloride | C<sub>12</sub>H<sub>18</sub>ClN | CID 112500491 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. GSRS [precision.fda.gov]
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Address: 3281 E Guasti Rd

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